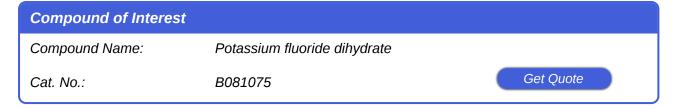


## Potassium Fluoride Dihydrate: A Technical Guide for Researchers

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An In-depth Overview of CAS No. 13455-21-5 for Scientific and Pharmaceutical Applications

This technical guide provides a comprehensive overview of **Potassium Fluoride Dihydrate** (KF·2H<sub>2</sub>O), a compound of significant interest in chemical synthesis and drug development. The document details its chemical and physical properties, experimental protocols for its synthesis, and its applications as a catalyst and fluorinating agent, tailored for researchers, scientists, and drug development professionals.

## **Chemical Identification and Properties**

**Potassium Fluoride Dihydrate** is an inorganic salt that appears as a white, crystalline, or powdered solid.[1][2][3] It is known for its hygroscopic nature, meaning it readily absorbs moisture from the air.[2][4][5] The dihydrate form indicates that each formula unit of potassium fluoride is associated with two water molecules.[6]

CAS Number: 13455-21-5[1][2][4][6][7][8]

Table 1: Chemical Identifiers for Potassium Fluoride Dihydrate



| Identifier        | Value                           | Citations |
|-------------------|---------------------------------|-----------|
| Molecular Formula | KF·2H₂O                         | [1][6][7] |
| Molecular Weight  | 94.13 g/mol                     | [1][7][9] |
| EC Number         | 232-151-5                       | [7][10]   |
| InChI Key         | MZFXHSQFQLKKFD-<br>UHFFFAOYSA-M | [4][6][7] |
| SMILES            | [F-].[K+].[H]O[H].[H]O[H]       | [4][7]    |

Table 2: Physical and Chemical Properties

| Property      | Value                                  | Citations     |
|---------------|--|---------------|
| Appearance    | White crystals, chunks, or powder      | [1][2][7]     |
| Melting Point | 41 °C (105.8 °F)                       | [1][4][5][7]  |
| Boiling Point | 1505 °C (Anhydrous)                    | [4]           |
| Density       | 2.454 g/cm <sup>3</sup>                | [4]           |
| Solubility    | Soluble in water; Insoluble in ethanol | [1][2][3][11] |
| Sensitivity   | Hygroscopic                            | [2][4][5]     |

### **Synthesis and Experimental Protocols**

The primary method for preparing potassium fluoride involves the neutralization of a potassium base with hydrofluoric acid.[3][11][12]

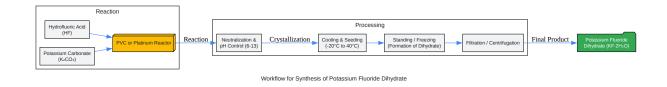
This protocol is based on methods described in chemical literature for laboratory-scale synthesis.[3][12]

Reaction Setup: The reaction should be conducted in a container made of platinum or a
resistant polymer such as polyvinyl chloride (PVC), as hydrofluoric acid and potassium



fluoride solutions can corrode glass and ceramics.[3][11]

- Neutralization: Slowly add a stoichiometric amount of hydrofluoric acid (HF) to a solution of potassium carbonate (K<sub>2</sub>CO<sub>3</sub>). The reaction proceeds as follows: K<sub>2</sub>CO<sub>3</sub> + 2HF → 2KF + H<sub>2</sub>O + CO<sub>2</sub>
- pH and Concentration Control: The reaction endpoint and final concentration should be carefully controlled. According to one patented method, the final concentration of the potassium fluoride aqueous solution is maintained between 20% and 60%, with a final pH value between 6 and 13.[3]
- Crystallization: The resulting potassium fluoride solution is settled and filtered.[3] To induce crystallization, the solution is cooled to a temperature between -20°C and 40°C. An inducer, such as a water-absorbing substance or seed crystals, may be added to facilitate rapid crystallization.[3]
- Hydrate Formation: The crystallized solution is allowed to stand or is frozen to ensure the crystals fully absorb water, forming the dihydrate.[3]
- Isolation: The final **Potassium Fluoride Dihydrate** crystals are isolated from the solution via filtration or centrifugation and then dried.[3]



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Caption: General workflow for the synthesis of **Potassium Fluoride Dihydrate**.

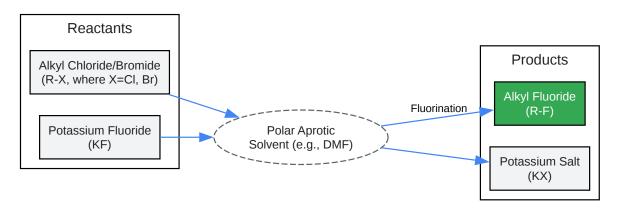
# Applications in Pharmaceutical and Chemical Synthesis



Potassium fluoride is a cornerstone reagent in modern pharmaceutical manufacturing and organic chemistry, primarily serving as a catalyst and a potent fluorinating agent.[13][14][15]

The introduction of fluorine atoms into organic molecules can significantly enhance their pharmacological properties, including metabolic stability, bioavailability, and binding affinity.[14] [16] KF serves as a safe and effective source of fluoride ions for these transformations.[13][14]

Finkelstein & Halex Reactions: KF is widely used to convert chlorocarbons and other alkyl halides into fluorocarbons.[4][12] The Finkelstein reaction (for alkyl halides) and the Halex reaction (for aryl chlorides) are fundamental processes in the synthesis of fluorinated active pharmaceutical ingredients (APIs).[12] These reactions are typically performed in polar aprotic solvents like dimethyl sulfoxide (DMSO) or dimethyl formamide (DMF).[12]



Potassium Fluoride in the Finkelstein Reaction

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Caption: Role of KF in converting alkyl halides to alkyl fluorides.

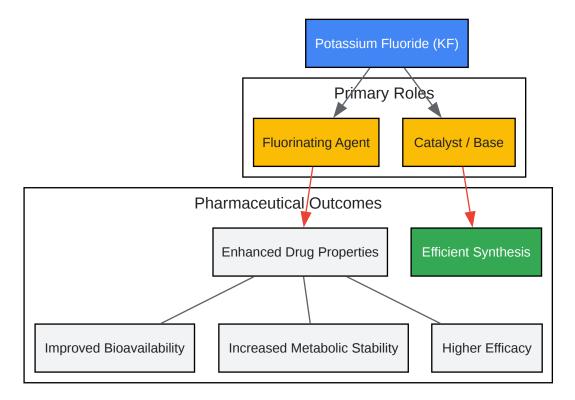
KF's utility extends to its role as a base and catalyst, accelerating reactions and improving manufacturing efficiency.[13][14]

- Catalysis: It can act as a catalyst to accelerate the synthesis of complex pharmaceutical intermediates and APIs, which can reduce reaction times and energy consumption.[14]
- In Situ Reagent Generation: Potassium fluoride dihydrate can be used to generate tetrabutylammonium fluoride in situ by reacting with tetrabutylammonium hydrogensulfate.



This mixture is effective in catalyzing the esterification of carboxylic acids.[7]

 Desilylation: In combination with chlorotrimethylsilane, KF is used for the desilylation of Otert-butyldimethylsilyl (TBDMS) ethers, a common protecting group in multi-step organic synthesis.[7]



Role of KF in Drug Development

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Caption: The relationship between KF's chemical roles and drug development benefits.

## Safety and Handling

Potassium Fluoride Dihydrate is classified as toxic and requires careful handling.

Table 3: GHS Hazard Information



| Identifier               | Description  | Citations     |
|--------------------------|--|---------------|
| Signal Word              | Danger   | [1][4][7]     |
| Pictogram                | GHS06 (Skull and<br>Crossbones)  | [4]           |
| Hazard Statements        | H301: Toxic if swallowedH311:<br>Toxic in contact with skinH331:<br>Toxic if inhaled   | [1][4][7][9]  |
| Precautionary Statements | P261: Avoid breathing dust.P280: Wear protective gloves/clothing.P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P405: Store locked up. | [1][4][7][17] |

#### Handling Recommendations:

- Use in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[5][17]
- Avoid formation of dust.
- Wash hands thoroughly after handling.[5][17]
- Store in a tightly closed container in a dry, well-ventilated, and secure place.[5]
- Specialized first aid, such as treatment with calcium gluconate paste, is required for skin contact, as fluoride ions can cause severe burns.[18]



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